

In-Depth Technical Guide to Biotin-PEG6-Maleimide

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Compound of Interest

Compound Name: *Biotin-PEG6-Mal*

Cat. No.: *B606148*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Biotin-PEG6-Maleimide (Biotin-PEG6-Mal)**, a heterobifunctional crosslinker widely utilized in bioconjugation, proteomics, and drug development. This document details its chemical and physical properties, provides established experimental protocols for its use, and illustrates a key application workflow.

Core Properties and Specifications

Biotin-PEG6-Mal is a versatile chemical tool that combines the specific thiol-reactivity of a maleimide group with the high-affinity binding of biotin to avidin and streptavidin. The inclusion of a six-unit polyethylene glycol (PEG) spacer enhances its aqueous solubility and minimizes steric hindrance, making it an ideal reagent for labeling and detecting proteins, peptides, and other sulfhydryl-containing biomolecules.

Quantitative Data Summary

Property	Value	Reference(s)
CAS Number	1808990-66-0	[1] [2] [3]
Molecular Weight	701.83 g/mol	[2] [3]
Chemical Formula	C ₃₁ H ₅₁ N ₅ O ₁₁ S	
Purity	Typically ≥95%	
Spacer Arm Length	~29.1 Å	
Solubility	Soluble in DCM, DMSO, DMF	
Storage Conditions	-20°C, desiccated, protected from light	
Reactive Groups	Maleimide, Biotin	
Maleimide Reactivity	Sulfhydryls (thiols, -SH) at pH 6.5-7.5	
Biotin Affinity	Avidin, Streptavidin	

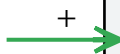
Reaction Mechanism

The core utility of **Biotin-PEG6-Mal** lies in the specific and efficient reaction of its maleimide group with a free sulfhydryl group, typically from a cysteine residue in a protein or peptide. This Michael addition reaction forms a stable, covalent thioether bond. The reaction is most efficient at a pH range of 6.5-7.5. At pH values above 7.5, the maleimide group can undergo hydrolysis, and reactivity towards primary amines may increase.

Protein-SH
(e.g., Cysteine residue)

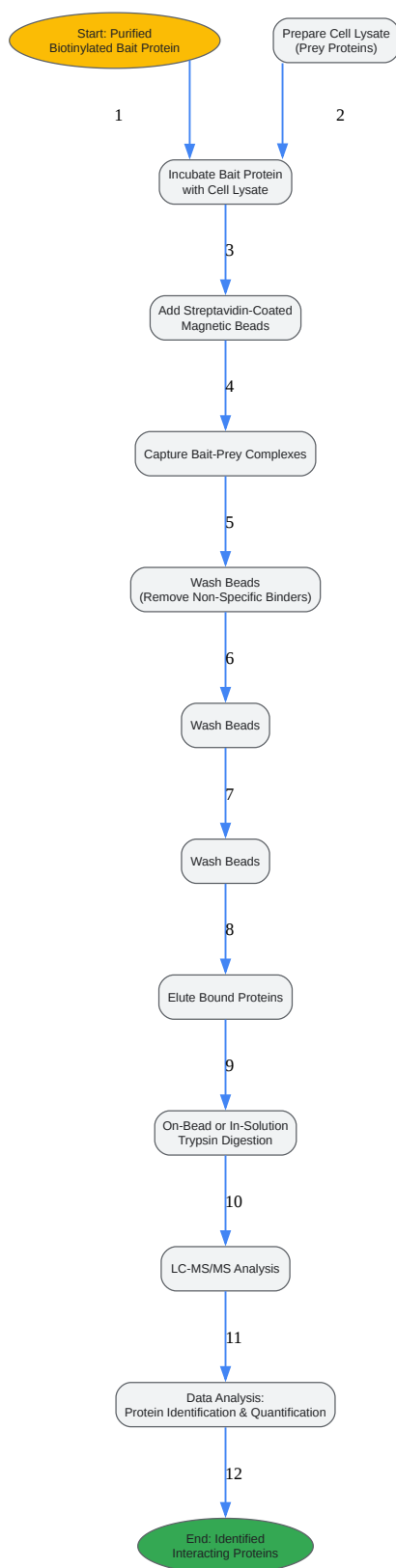
Biotin-PEG6-Maleimide

+



Product

Biotin-PEG6-S-Protein
(Stable Thioether Bond)



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References

- 1. fnkprddata.blob.core.windows.net [fnkprddata.blob.core.windows.net]
- 2. store.lumicks.com [store.lumicks.com]
- 3. researchgate.net [researchgate.net]
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